Structural Elucidation & Comparative NMR Guide: 1-(2-Methylpropyl)piperazine Hydrochloride

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Compound of Interest

Compound Name:	*1-(2-Methylpropyl)piperazine hydrochloride*
CAS No.:	*510725-53-8*
Cat. No.:	*B2778931*

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Executive Summary & Chemical Context

1-(2-Methylpropyl)piperazine hydrochloride is a critical pharmacophore in drug discovery, often serving as a linker in GPCR ligands and antihistamines. Its structural integrity relies on two key features: the piperazine ring (providing solubility and basicity) and the isobutyl tail (providing steric bulk).

This guide addresses the primary analytical challenge: differentiating the isobutyl group from its n-butyl isomer and verifying the salt stoichiometry (protonation state) which drastically alters the chemical shifts.

Key Structural Features[1][2][3][4][5][6]

- Core: Piperazine ring (Symmetric in free base, potentially asymmetric in mono-salt).
- Side Chain: 2-Methylpropyl (Isobutyl).

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- State: Hydrochloride salt (typically dihydrochloride in excess HCl, leading to significant deshielding of

  -protons).

Experimental Protocol: Sample Preparation

To ensure high-resolution data and proper signal integration, follow this self-validating protocol.

Reagents & Solvents

- Primary Solvent (Structural ID): Deuterium Oxide (

  , 99.9% D).

  - Why: Eliminates exchangeable protons (

    ,

    ), simplifying the spectrum to the carbon backbone. Best for 13C sensitivity.

- Secondary Solvent (Protonation State): Dimethyl Sulfoxide-d6 (

).

  - Why: Preserves exchangeable protons. Essential for observing the ammonium protons (

    or

) to confirm salt formation.

Step-by-Step Workflow

- Weighing: Accurately weigh 10–15 mg of the hydrochloride salt into a clean vial.
- Solvation: Add 0.6 mL of the chosen solvent.

  - Critical Step: If using

    , ensure the pH is not adjusted. The acidic nature of the salt is required to maintain the chemical shift profile described below.

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- Filtration: If the solution is cloudy (common with hygroscopic salts), filter through a small plug of glass wool directly into the NMR tube.
- Acquisition:
  - 1H NMR: 16 scans, 2s relaxation delay.
  - 13C NMR: 512–1024 scans (due to the lower sensitivity of aliphatic carbons).

Data Interpretation: 1H NMR Spectroscopy[3][5][6][7][8][9][10]

The "Isobutyl Signature"

The most diagnostic feature of this molecule is the isobutyl group. Unlike the n-butyl isomer, the isobutyl group presents a distinct doublet for the methyls and a doublet for the methylene attached to the nitrogen.

Table 1: 1H NMR Assignment (Expected Shifts in

)

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Position	Proton Type	Chemical Shift (, ppm)	Multiplicity	Integral	Coupling (, Hz)	Interpretation
1, 2	(Isobutyl)	0.95 – 1.05	Doublet (d)	6H	~6.7	Characteristic gem-dimethyls.
3	(Methine)	2.05 – 2.15	Multiplet (m)	1H	-	Splits into nonet (theoretically) but appears as broad multiplet.
4	(Isobutyl)	2.95 – 3.05	Doublet (d)	2H	~7.2	Critical ID Signal. Distinct from triplet seen in n-butyl.
5, 6	Piperazine Ring (to N-R)	3.40 – 3.60	Broad/Multiplet	4H	-	Deshielded by N1 protonation.
7, 8	Piperazine Ring (to NH)	3.60 – 3.80	Broad/Multiplet	4H	-	Most deshielded due to secondary amine salt. [1][2]

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> *Note on Salt Effect: In the free base, piperazine ring protons appear at 2.3 – 2.8 ppm. In the hydrochloride salt, these shift downfield to 3.4 – 3.8 ppm due to the electron-withdrawing effect of the positive charge on the nitrogens.*

Visualizing the Assignment Logic

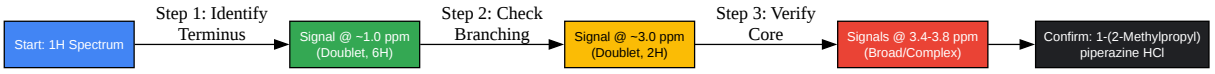

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Figure 1: Logical flow for assigning the 1H NMR spectrum of isobutylpiperazine.

Data Interpretation: 13C NMR Spectroscopy[7][8][9][10][12]

The 13C spectrum provides the definitive carbon skeleton verification.

Table 2: 13C NMR Assignment (Expected Shifts in

)

Carbon Type	Chemical Shift (, ppm)	Interpretation
Isobutyl Methyls	19.5 – 20.5	Two equivalent methyl carbons.
Isobutyl Methine	25.0 – 26.0	Tertiary carbon (verify with DEPT-135: Up).
Piperazine Ring	42.0 – 46.0	Usually two peaks if salt formation breaks symmetry, or one broad peak if rapid exchange occurs.
Isobutyl Methylene	63.0 – 65.0	carbon. Significantly deshielded by the ammonium center.

Comparative Analysis

This section objectively compares the product against its most common "alternatives": its own Free Base form and its structural isomer.

Comparison A: Hydrochloride Salt vs. Free Base

The choice between salt and free base affects solubility and spectral appearance.

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Feature	Free Base (in)	HCl Salt (in)	Significance
Piperazine Protons	2.3 – 2.9 ppm	3.4 – 3.8 ppm	+1.0 ppm shift indicates successful salt formation.
NH Signal	Broad singlet ~1.5 ppm	Invisible (exchanged)	Use DMSO-d6 to see protons (~9-10 ppm).
Solubility	Organic Solvents (DCM, Ether)	Aqueous/Polar (Water, Methanol)	Salt form preferred for biological assays.

Comparison B: Isobutyl vs. n-Butyl Isomer

A common synthesis error involves using 1-bromobutane instead of 1-bromo-2-methylpropane. NMR is the best tool to distinguish these.

Differentiation Logic:

- Methyl Group:
  - Isobutyl:Doublet (6H).
  - n-Butyl:[3]Triplet (3H).
- N-Methylene ( ):
  - Isobutyl:Doublet (Couples only to methine).
  - n-Butyl:[3]Triplet (Couples to adjacent methylene).

Decision Tree for Isomer Identification

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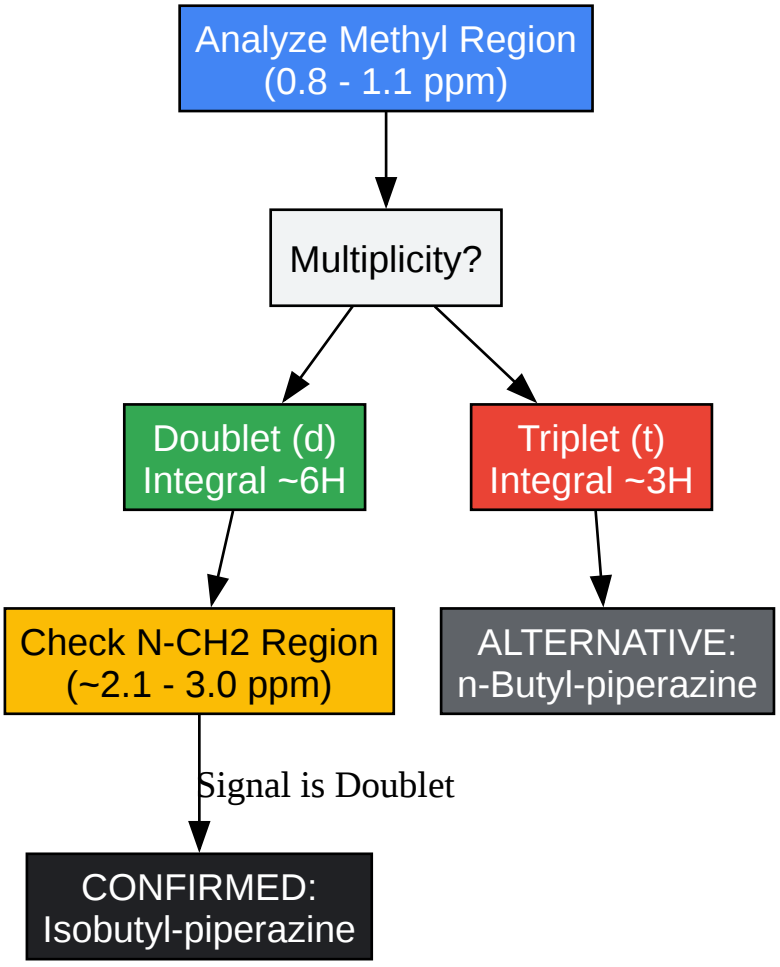

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Figure 2: Decision tree for distinguishing 1-(2-methylpropyl)piperazine from 1-butylpiperazine.

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